Application Notes & Protocols: N-Butylpropanamide in Chemical and Pharmaceutical Contexts

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Compound of Interest

Compound Name:	*N-Butylpropanamide*
CAS No.:	*2955-67-1*
Cat. No.:	*B1267329*

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This document provides a detailed scientific guide on **N-butylpropanamide**, focusing on its synthesis, chemical properties, and principal applications. While the initial query proposed its use as a reagent for functional group modification, this guide clarifies its established role in chemistry. **N-Butylpropanamide**, a stable secondary amide, is more accurately characterized as a synthetic target and a functional excipient rather than a reactive agent for modifying other molecules. Its study offers valuable insights into the fundamental reactivity of the amide bond and its significant applications in enhancing drug bioavailability.

Core Concepts: Understanding N-Butylpropanamide

N-Butylpropanamide ($C_7H_{15}NO$) is a simple, yet illustrative, secondary amide.[1][2] Its structure consists of a propanoyl group bonded to the nitrogen atom of a butylamine moiety.[3] This configuration results in a stable molecule due to the resonance delocalization of the nitrogen lone pair into the carbonyl group, which imparts partial double-bond character to the C-N bond. This inherent stability is why amides are ubiquitous in pharmaceuticals and biological systems, but it also means they are not typically employed as reactive agents to

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modify other functional groups. Their primary role in synthesis is as a product, formed by creating a robust link between a carboxylic acid and an amine.

The most notable and scientifically validated application of **N-butylpropanamide** is not in synthesis, but in pharmaceutics, where it functions as a permeation enhancer.[3]

Physicochemical and Spectroscopic Data

A summary of **N-butylpropanamide**'s key properties is essential for its practical use in a laboratory setting.

Property	Value	Source
IUPAC Name	N-butylpropanamide	[3]
CAS Registry Number	2955-67-1	[2][3]
Molecular Formula	$C_7H_{15}NO$	[1][3]
Molecular Weight	129.20 g/mol	[2][3]
Boiling Point	225.7°C at 760 mmHg	[3]
Density	0.861 g/cm³	[3]
LogP	1.7036	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]

Analytical characterization is typically achieved through gas chromatography and mass spectrometry, with established retention indices available for identification.[2][3]

Synthesis Protocols: The Formation of an Amide Bond

The synthesis of **N-butylpropanamide** is a classic illustration of amide bond formation. The choice of method depends on the required yield, purity, and reaction scale. The conversion of a

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carboxylic acid (propanoic acid) to an amide requires activation of the carboxyl group to overcome its low electrophilicity.

Protocol 1: Synthesis via Acyl Chloride Intermediate

This robust, two-step method involves converting the carboxylic acid into a highly reactive acyl chloride using a chlorinating agent like thionyl chloride ($SOCl_2$), followed by reaction with the amine.

Causality: Propanoic acid's carboxyl group is not electrophilic enough to react directly with butylamine. Thionyl chloride replaces the hydroxyl group with a chlorine atom, a good leaving group. This creates propanoyl chloride, a potent electrophile that readily undergoes nucleophilic acyl substitution with butylamine.

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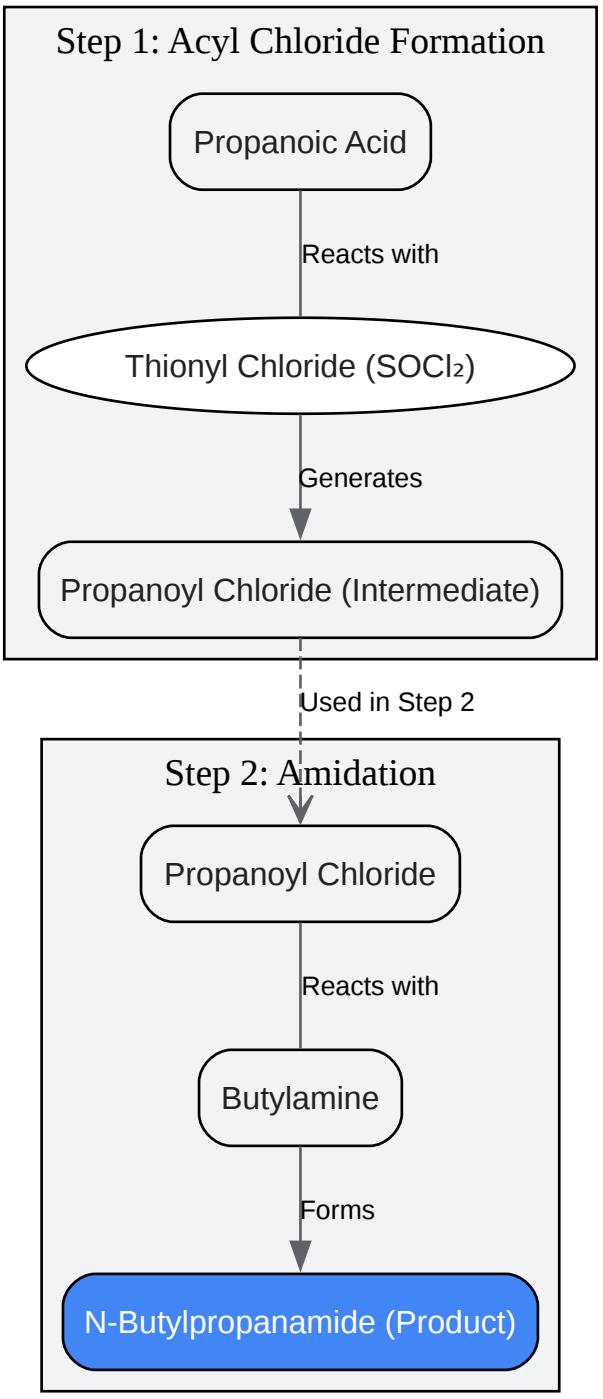

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Caption: Workflow for **N-Butylpropanamide** synthesis via an acyl chloride.

Step-by-Step Methodology:

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- Apparatus Setup: Assemble a flame-dried, three-necked round-bottomed flask with a reflux condenser, a pressure-equalizing dropping funnel, and a nitrogen inlet.[4]
- Acyl Chloride Formation:
  - Charge the flask with propanoic acid (1.0 eq).
  - Slowly add thionyl chloride (1.1 eq) via the dropping funnel at 0°C.
  - After addition, allow the mixture to warm to room temperature and then heat to reflux for 1-2 hours until gas evolution ceases.
  - Remove excess thionyl chloride by distillation or under reduced pressure.
- Amidation:
  - Dissolve the crude propanoyl chloride in an anhydrous aprotic solvent (e.g., dichloromethane).
  - Cool the solution to 0°C in an ice bath.
  - Slowly add a solution of butylamine (2.2 eq, the excess neutralizes the HCl byproduct) in the same solvent.
  - Stir the reaction mixture at room temperature for 2-4 hours.
- Workup and Purification:
  - Wash the reaction mixture sequentially with dilute HCl, saturated $NaHCO_3$ solution, and brine.
  - Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate in vacuo.
  - Purify the resulting crude product by fractional distillation or column chromatography.

Protocol 2: Direct Amidation with Coupling Reagents

This method avoids the harsh conditions of acyl chloride formation by using a coupling reagent to activate the carboxylic acid in situ. Reagents like dicyclohexylcarbodiimide (DCC) or 1-Ethyl-

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3-(3-dimethylaminopropyl)carbodiimide (EDC) are common.

Causality: Coupling reagents react with the carboxylic acid to form a highly reactive O-acylisourea intermediate. This intermediate is an excellent acylating agent, readily attacked by the amine to form the amide bond. This one-pot procedure offers milder conditions and is often preferred for sensitive substrates.[5]

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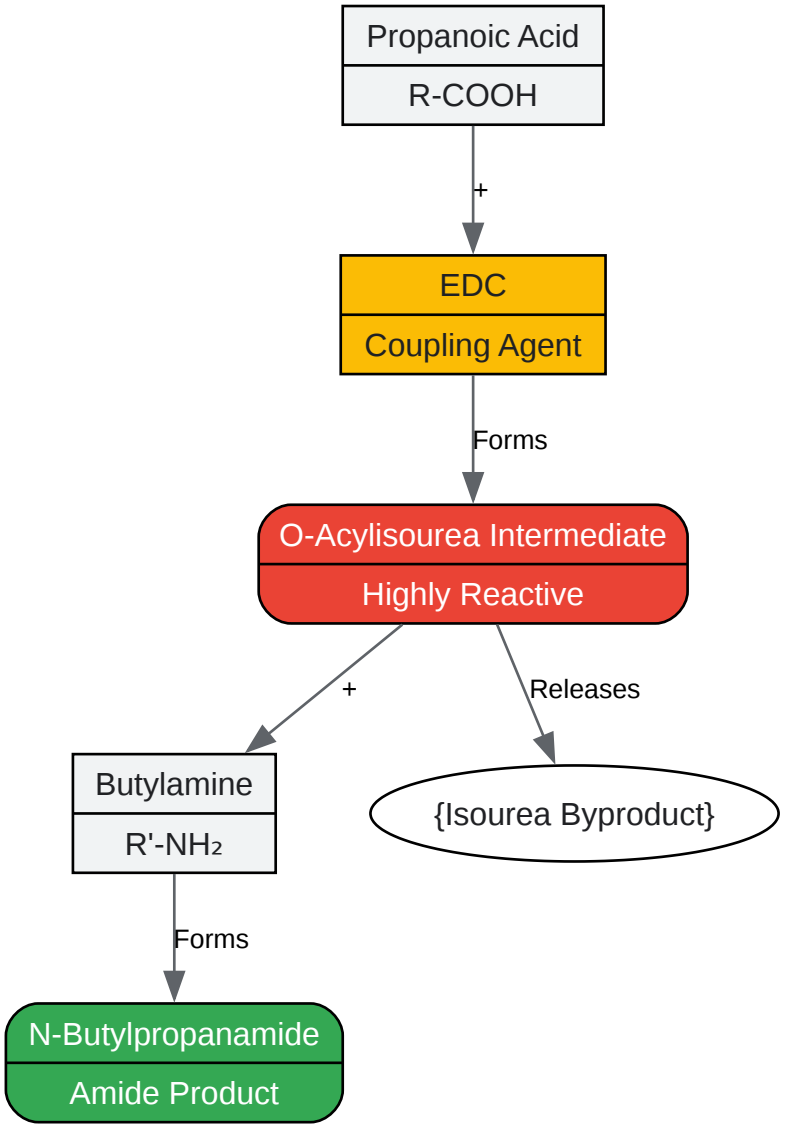

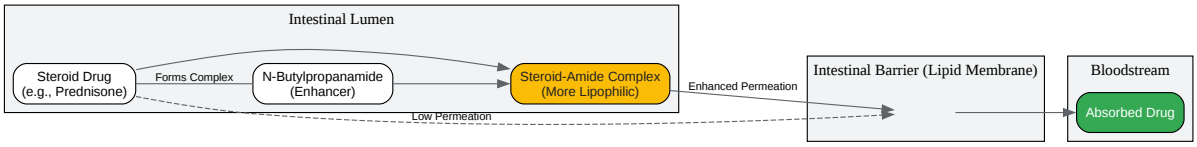

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